A Technical Guide to the Spectral Analysis of Ethyl 4-hydroxyazepane-1-carboxylate

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Compound of Interest

Compound Name:	*Ethyl 4-hydroxyazepane-1-carboxylate*
CAS No.:	*109386-74-5*
Cat. No.:	*B13021262*

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This guide provides a comprehensive technical overview of the expected spectral characteristics of **Ethyl 4-hydroxyazepane-1-carboxylate**. Designed for researchers, scientists, and professionals in drug development, this document moves beyond a simple data sheet to offer in-depth analysis and interpretation, explaining the causal relationships between the molecule's structure and its spectral output. In the absence of extensive published experimental data for this specific molecule, this guide leverages foundational principles of spectroscopy and predictive analysis based on its constituent functional groups and structural analogues.

Molecular Structure and Physicochemical Properties

Ethyl 4-hydroxyazepane-1-carboxylate is a saturated seven-membered heterocycle (azepane) featuring a hydroxyl group at the 4-position and an N-linked ethyl carbamate group. The interplay of the carbamate, the secondary alcohol, and the flexible azepane ring dictates its chemical properties and, consequently, its spectral behavior.

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Molecular Diagram: **Ethyl 4-hydroxyazepane-1-carboxylate**

Caption: Structure of **Ethyl 4-hydroxyazepane-1-carboxylate**.

Table 1: Predicted Physicochemical Properties

Property	Value	Source
Molecular Formula	$C_9H_{17}NO_3$	(Calculated)
Molecular Weight	187.24 g/mol	(Calculated)
Monoisotopic Mass	187.120844 Da	(Calculated)
Topological Polar Surface Area	58.9 $Å^2$	(Calculated)
XLogP3	0.8	(Predicted)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **Ethyl 4-hydroxyazepane-1-carboxylate**, both ^1H and ^{13}C NMR will provide definitive information on its structure.

^1H NMR Spectroscopy

The proton NMR spectrum is anticipated to show distinct signals for the ethyl group protons, the protons on the azepane ring, the methine proton at C4, and the hydroxyl proton. Due to the conformational flexibility of the seven-membered ring and potential rotational isomers (rotamers) around the N-C(O) bond of the carbamate, some peaks may exhibit broadening at room temperature.

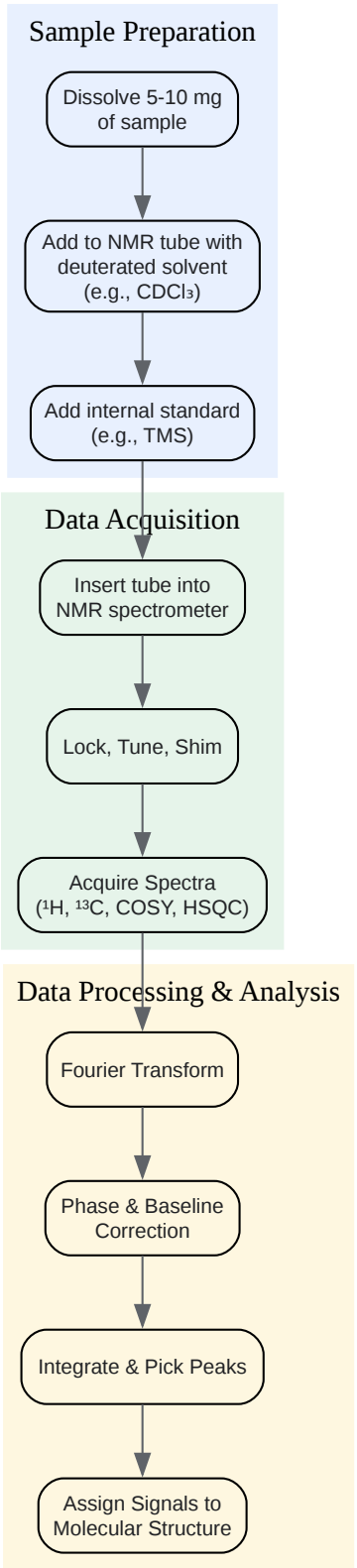
Table 2: Predicted ^1H NMR Chemical Shifts and Splitting Patterns (in $CDCl_3$, 400 MHz)

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Proton(s)	Predicted δ (ppm)	Predicted Multiplicity	Coupling Constant (J)	Rationale
-OH	1.5 - 3.0	Broad singlet (s)	N/A	Labile proton, position and shape are concentration and solvent dependent.
-OCH_2CH_3	4.15	Quartet (q)	~7.1 Hz	Methylene protons of the ethyl ester, deshielded by the adjacent oxygen.
-OCH_2CH_3	1.25	Triplet (t)	~7.1 Hz	Methyl protons of the ethyl ester.
H-4	3.8 - 4.0	Broad multiplet (m)	N/A	Methine proton deshielded by the adjacent hydroxyl group.
H-2, H-7 (axial/equatorial)	3.3 - 3.6	Multiplet (m)	N/A	Protons adjacent to the nitrogen of the carbamate are significantly deshielded.
H-3, H-5, H-6	1.5 - 2.1	Multiplet (m)	N/A	Ring methylene protons, complex overlapping signals are expected.

Workflow: NMR Sample Analysis

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Caption: General workflow for NMR spectral analysis.

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^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will be simpler than the proton spectrum as ^{13}C-^{13}C coupling is statistically insignificant.[1] The number of unique signals will directly correspond to the number of chemically non-equivalent carbon atoms. Given the molecular symmetry, 9 distinct signals are expected.

Table 3: Predicted ^{13}C NMR Chemical Shifts (in $CDCl_3$, 100 MHz)

Carbon(s)	Predicted δ (ppm)	Rationale
C=O (Carbamate)	156 - 158	Carbonyl carbon in a carbamate environment.
-OCH_2CH_3	61 - 63	Methylene carbon of the ethyl ester, deshielded by oxygen.
C-4	68 - 72	Methine carbon attached to the hydroxyl group.
C-2, C-7	45 - 49	Carbons adjacent to the nitrogen atom.
C-3, C-5	30 - 35	Ring methylene carbons beta to the nitrogen and hydroxyl group.
C-6	25 - 29	Methylene carbon, likely the most shielded of the ring carbons.
-OCH_2CH_3	14 - 16	Methyl carbon of the ethyl ester.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying functional groups present in a molecule.[2] The spectrum of **Ethyl 4-hydroxyazepane-1-carboxylate** will be dominated by absorptions from the O-H, C-H, and C=O bonds.

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Table 4: Predicted IR Absorption Frequencies

Functional Group	Predicted Frequency (cm^{-1})	Appearance	Vibrational Mode
Alcohol O-H	3500 - 3200	Strong, Broad	Stretching
Alkane C-H	2950 - 2850	Strong, Sharp	Stretching
Carbamate C=O	1700 - 1670	Very Strong, Sharp	Stretching
C-O	1250 - 1050	Strong	Stretching
C-N	1220 - 1020	Medium	Stretching

The broadness of the O-H stretch is a classic diagnostic feature resulting from hydrogen bonding. The most intense and sharpest peak is expected to be the carbamate C=O stretch, which is a highly reliable indicator for this functional group.

Mass Spectrometry (MS)

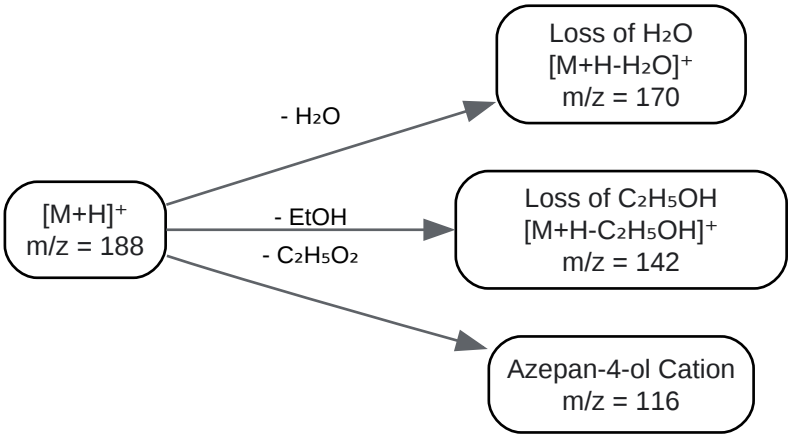
Mass spectrometry provides information about the mass and fragmentation pattern of a molecule, which aids in confirming its molecular weight and aspects of its structure.

- Expected Molecular Ion (M^+): For Electron Ionization (EI), the molecular ion peak would be observed at m/z = 187. In Electrospray Ionization (ESI), the protonated molecule $[M+H]^+$ at m/z = 188 or the sodium adduct $[M+Na]^+$ at m/z = 210 would be prominent.
- Key Fragmentation Pathways:
  - Loss of the ethyl group ($-CH_2CH_3$): A fragment at m/z = 158.
  - Loss of the ethoxy group ($-OCH_2CH_3$): A fragment at m/z = 142.
  - Loss of water ($-H_2O$) from the molecular ion: A fragment at m/z = 169, common for alcohols.
  - Alpha-cleavage: Fragmentation of the ring adjacent to the nitrogen or the hydroxyl-bearing carbon.

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- Cleavage of the carbamate: A prominent fragment corresponding to the azepan-4-ol cation at m/z = 116.

Diagram: Predicted ESI-MS Fragmentation



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Caption: Key predicted fragmentations in positive-ion ESI-MS.

Experimental Protocols

The following sections describe standardized, best-practice methodologies for acquiring high-quality spectral data for a novel compound like **Ethyl 4-hydroxyazepane-1-carboxylate**.

NMR Spectroscopy Protocol

- Sample Preparation: Accurately weigh approximately 5-10 mg of the compound and dissolve it in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry vial.
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Insert the sample into a 400 MHz (or higher) NMR spectrometer.
- Tuning and Shimming: Perform automatic or manual tuning and shimming procedures to optimize the magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire a standard one-dimensional proton spectrum. Key parameters include a 30-45 degree pulse angle, a relaxation delay (d1) of 1-2 seconds, and an

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acquisition time of 2-4 seconds. Typically, 8 to 16 scans are sufficient.

- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans (e.g., 1024 or more) will be necessary due to the low natural abundance of ^{13}C. A relaxation delay of 2-5 seconds is recommended.

- Data Processing: Process the raw data (Free Induction Decay - FID) using appropriate software. This involves Fourier transformation, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the residual solvent peak or an internal standard (TMS at 0 ppm) and the ^{13}C spectrum accordingly.

IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

- Background Scan: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty ATR unit.

- Sample Application: Place a small amount (a few milligrams of solid or one drop of liquid) of the compound directly onto the ATR crystal.

- Sample Scan: Apply pressure using the ATR anvil to ensure good contact and acquire the sample spectrum. Typically, 16 to 32 scans are co-added at a resolution of 4 cm^{-1}.

- Data Processing: The resulting spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum. Clean the crystal thoroughly after analysis.

Mass Spectrometry Protocol (LC-MS with ESI)

- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile. Further dilute this stock solution to a final concentration of 1-10 µg/mL with the initial mobile phase.

- Chromatography: Inject a small volume (1-5 µL) of the sample solution into a Liquid Chromatography (LC) system equipped with a C18 column. Use a gradient elution, for example, starting with 95% water (with 0.1% formic acid) and 5% acetonitrile (with 0.1%

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formic acid), ramping to 95% acetonitrile over several minutes. The formic acid aids in protonation for positive ion mode.

- Ionization: The eluent from the LC is directed into an Electrospray Ionization (ESI) source. Set the source to positive ion mode. Typical ESI parameters include a capillary voltage of 3-4 kV, a drying gas (N_2) flow of 8-12 L/min, and a gas temperature of 300-350 °C.

- Mass Analysis: Scan a mass range appropriate for the compound, for example, m/z 50-500. For higher resolution, use a Time-of-Flight (TOF) or Orbitrap mass analyzer. To obtain fragmentation data, perform tandem MS (MS/MS) experiments where the precursor ion (e.g., m/z 188) is selected and fragmented by collision-induced dissociation (CID).[3]

Conclusion

This guide outlines the predicted spectral characteristics of **Ethyl 4-hydroxyazepane-1-carboxylate** based on fundamental principles of chemical structure and spectroscopy. The provided tables and interpretations serve as a robust framework for researchers to identify and characterize this molecule. The detailed protocols offer a standardized approach to data acquisition, ensuring reproducibility and scientific integrity. While these are predictive analyses, they are grounded in decades of empirical spectroscopic knowledge and provide a reliable starting point for any scientist working with this or structurally related compounds.

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